

A Comparative Guide to the Cytotoxicity of 2,3-Dihydroxypropyl Methacrylate-Based Polymers

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Compound of Interest

Compound Name: 2,3-Dihydroxypropyl methacrylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of the cytotoxicity of **2,3-Dihydroxypropyl methacrylate** (DHPMA)-based polymers against other commonly used polymeric biomaterials. While DHPMA, also known as glycerol monomethacrylate, is frequently cited for its hydrophilic nature and good biocompatibility, this guide aims to present available quantitative data to support objective comparisons for researchers in material selection.^[1]

Comparative Cytotoxicity Data

The following table summarizes quantitative data from in vitro cytotoxicity studies on various methacrylate-based polymers and other relevant biomaterials. It is important to note that direct, side-by-side comparative studies detailing the cytotoxicity of DHPMA-based polymers with a broad range of alternatives are limited in the available literature. The data presented here is compiled from multiple sources to provide a comparative overview. The L929 mouse fibroblast cell line is a commonly used model for in vitro cytotoxicity testing of biomaterials.^[2]

Polymer/Material	Cell Line	Assay	Cell Viability (%)	Key Findings & Citation
Methacrylate-Based Resins				
Super-Bond C&B (MMA-based)	L929	MTS	100 ± 21.9 (set)	Showed high biocompatibility after setting.
Super-Bond RC Sealer (MMA-based)	L929	MTS	81.8 ± 38.5 (set)	Less cytotoxic than MetaSEAL and AH Plus sealers.
MetaSEAL (methacrylate/sulfinate salt-based)	L929	MTS	24.9 ± 7.9 (set)	Exhibited higher cytotoxicity compared to MMA-based resins.
AH Plus Sealer (epoxy resin-based)	L929	MTS	23.6 ± 10.0 (set)	Showed significant cytotoxicity.
Hydrogels				
Gelatin Methacryloyl (GelMA) 10%	L929	MicroDrop	>80% (after 72h)	Maintained viability above 70% across all time points.[3]
Gelatin-ADH/OSA Hydrogel (20%)	L929	CCK-8	~100% (after 3 days)	Demonstrated good biocompatibility. [4]
Hyaluronic Acid (HA) 10 mg/ml	L929	MicroDrop	~15% (after 72h)	Showed a gradual decline in viability over time.[3]

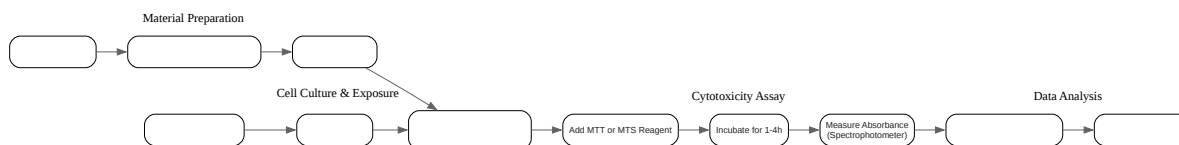
Fibrin Gel	L929	MicroDrop	>90%	Remained highly viable over time. [3]
Other Polymers				
Poly(magnesium acrylate) Hydrogel	NIH-3T3 Fibroblasts	MTT	>90%	Exhibited low cytotoxicity.[5]

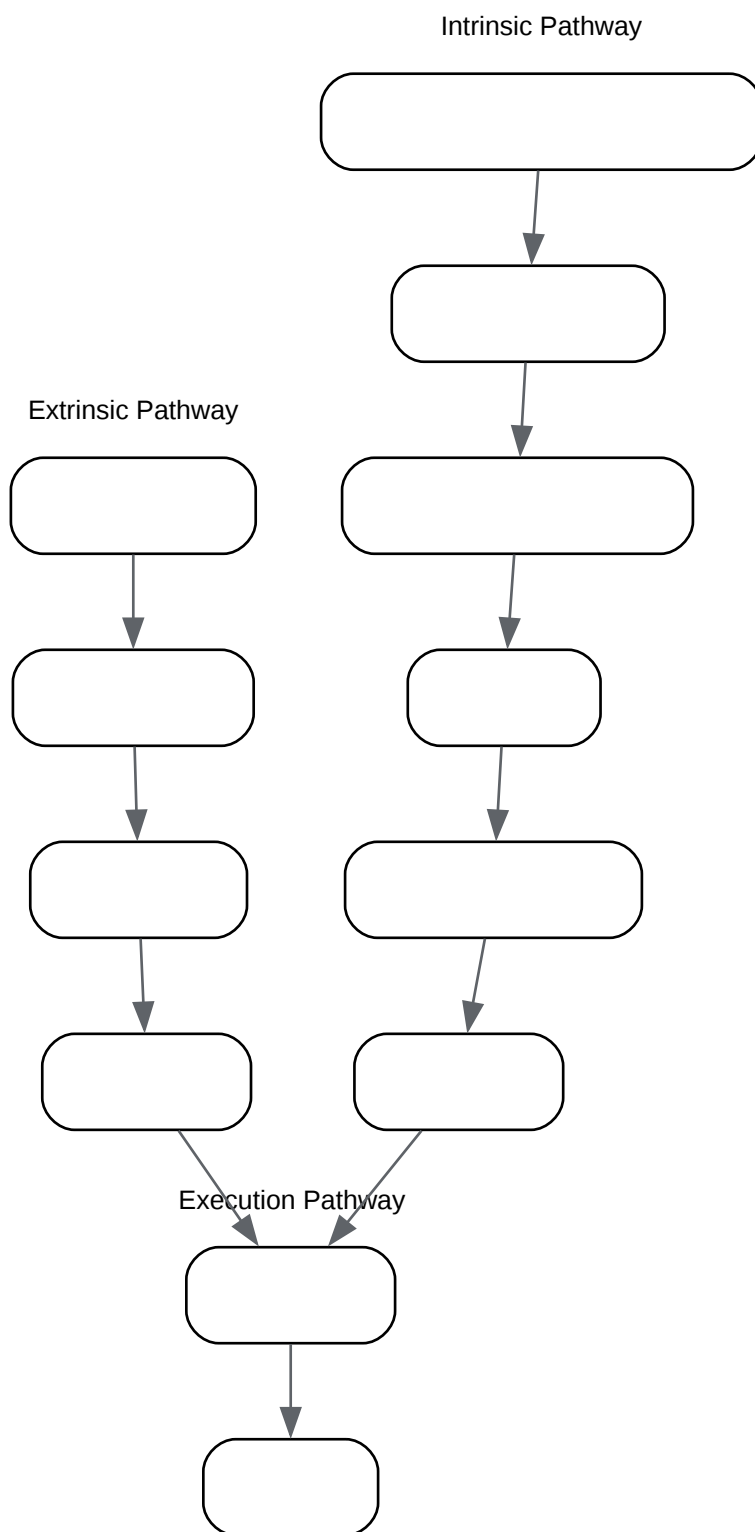
Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of cytotoxicity data. Below are protocols for common in vitro cytotoxicity assays based on ISO 10993-5 standards.

Experimental Workflow for Cytotoxicity Assessment

The general workflow for assessing the cytotoxicity of a polymer involves material preparation, exposure to cells, and subsequent viability/toxicity measurement.





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